

Technical Guide: Safety & Handling of 2-(3-Chloro-4-fluorophenoxy)ethanamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(3-Chloro-4-fluorophenoxy)ethanamine

CAS No.: 883524-07-0

Cat. No.: B3293037

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Document Control:

- Compound: **2-(3-Chloro-4-fluorophenoxy)ethanamine** (typically supplied as Hydrochloride) [\[1\]](#)[\[2\]](#)
- CAS Registry Number: 914086-51-4 (HCl salt)[\[2\]](#)
- Role: Senior Application Scientist

Executive Summary & Chemical Identity

This guide provides an in-depth technical analysis of **2-(3-Chloro-4-fluorophenoxy)ethanamine**, a halogenated primary amine building block used extensively in medicinal chemistry for the synthesis of bioactive scaffolds (e.g., GPCR ligands, kinase inhibitors).

Unlike standard safety data sheets (SDS) that provide generic categorical data, this document synthesizes structure-activity relationships (SAR) and practical handling experience. The

presence of the primary amine combined with a lipophilic halogenated ether tail creates specific bioavailability and toxicology profiles that researchers must navigate carefully.

Chemical Specifications

Property	Specification
IUPAC Name	2-(3-Chloro-4-fluorophenoxy)ethan-1-amine
Common Form	Hydrochloride Salt
CAS Number	914086-51-4 (HCl)
Molecular Formula	C ₈ H ₉ ClFNO ^{[1][2]} · HCl
Molecular Weight	226.08 g/mol (Salt); 189.61 g/mol (Free Base)
Appearance	White to off-white crystalline solid (Salt)
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in DCM (Salt)

Hazard Identification & Toxicology (GHS)

Scientist's Note: Do not underestimate the corrosivity of this compound. While the phenoxy ether moiety adds lipophilicity, the primary ethylamine tail (

) renders the free base highly caustic to mucous membranes.

GHS Classification^{[3][4]}

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).^{[3][4]}
- Serious Eye Damage: Category 1.^[3]
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).^[5]
- Specific Target Organ Toxicity (SE): Category 3 (Respiratory Irritation).^[5]

Mechanistic Toxicology

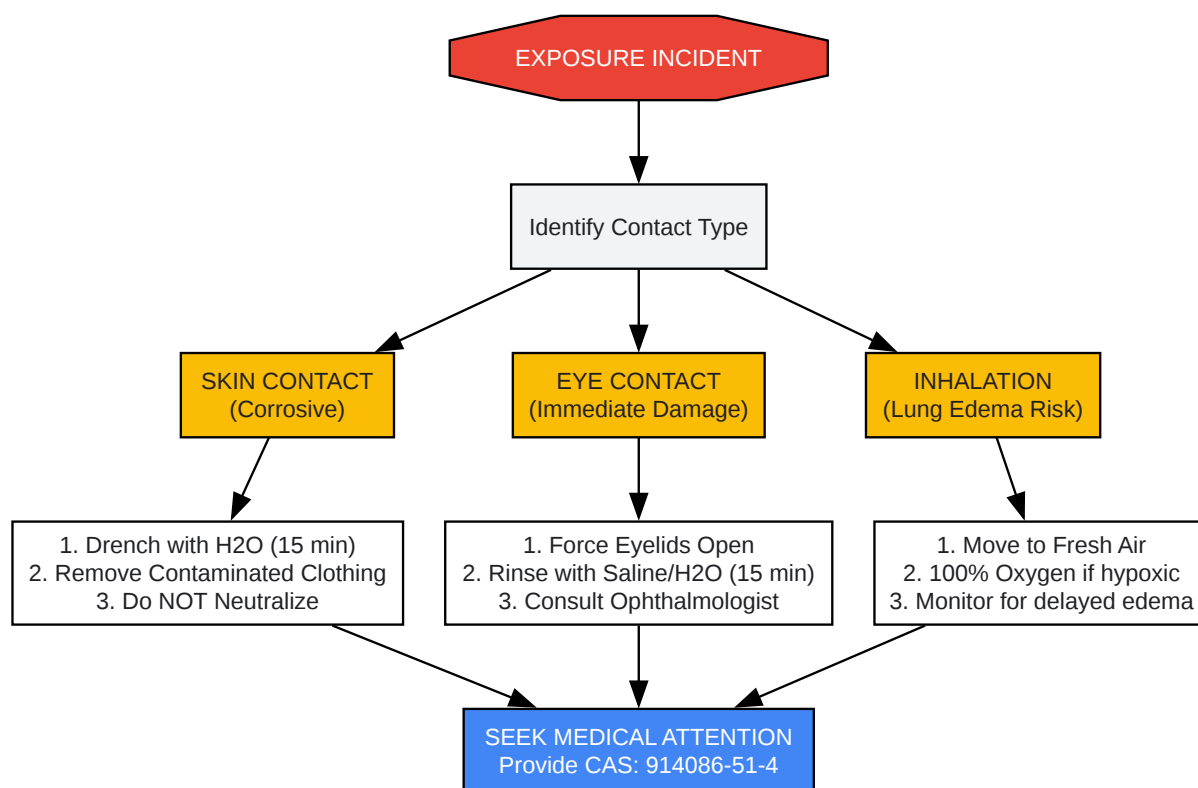
The danger lies in the "Amine-Halogen Dual Threat":

- Corrosivity: The unprotonated amine (if generated in situ) rapidly saponifies membrane lipids, causing immediate necrosis.
- Permeation: The 3-chloro-4-fluoro substitution pattern increases the compound's lipophilicity (), facilitating rapid dermal absorption compared to non-halogenated analogues.

Emergency Response Protocols

This section outlines a self-validating workflow for accidents. The logic prioritizes neutralization prevention (do not neutralize on tissue) and dilution.

Exposure Response Workflow



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Figure 1: Decision logic for emergency response to corrosive amine exposure.

Handling, Storage, & Stability

Core Directive: Primary amines are notorious "CO₂ scavengers." They react with atmospheric carbon dioxide to form carbamates, which appear as unexpected impurity peaks in NMR/LCMS and alter stoichiometry.

The "Inert-Atmosphere" Protocol

- Storage: Store at 2–8°C under Argon or Nitrogen. The hydrochloride salt is hygroscopic; moisture uptake will lead to hydrolysis or clumping, affecting molarity calculations.
- Weighing:
 - Allow the vial to equilibrate to room temperature before opening (prevents condensation).
 - Weigh quickly; if handling >500mg, use a glovebox or glovebag.
- Solvent Compatibility:
 - Avoid: Acetone or Ketones (forms imines/Schiff bases rapidly).
 - Preferred: Methanol, Ethanol, DMF, DMSO.

Incompatibility Matrix

Reagent Class	Interaction Risk	Outcome
Acid Chlorides/Anhydrides	High	Rapid exothermic acylation (Runaway risk).
Strong Oxidizers	High	Oxidation of amine to N-oxide or cleavage.
Atmospheric CO ₂	Moderate	Formation of carbamate salts (Solid crust formation).

Analytical Characterization (QC)

For drug development, verifying the integrity of the halogenated motif is critical. The fluorine atom provides a unique handle for NMR validation.

NMR Signature

- ^1H NMR (DMSO- d_6):
 - Look for the ethylene bridge: Two triplets (or broad multiplets) around δ 3.0–4.2 ppm.
 - Aromatic Region: The 3-chloro-4-fluoro pattern is distinct. The fluorine coupling () will split the proton signals on the ring.
- ^{19}F NMR:
 - Expect a singlet (or doublet if H-coupled) in the range of -110 to -130 ppm (typical for Ar-F). This is the fastest purity check.

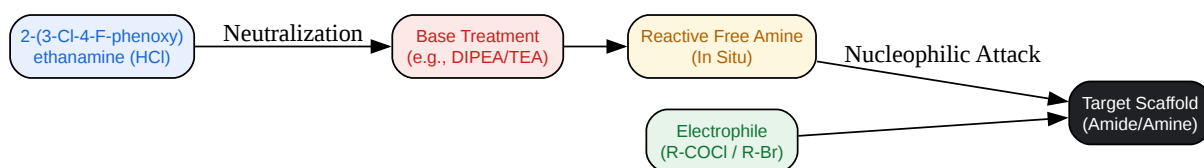
LC-MS Methodology

- Column: C18 Reverse Phase (e.g., Waters XBridge).
- Mobile Phase: Water/Acetonitrile + 0.1% Formic Acid.
 - Note: Do not use TFA if isolating; it forms strong ion pairs with the amine.
- Detection: ESI+ Mode. Expect
= 190.04 (Free base mass). The Chlorine isotope pattern () will show a characteristic 3:1 ratio at M+2.

Synthesis & Application Context

This compound is a nucleophilic building block. In drug design, the 3-chloro-4-fluorophenoxy moiety is often used as a "bioisostere" for other lipophilic aryl groups to improve metabolic stability (blocking para-oxidation) and potency.

Common Reaction Workflow



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Figure 2: Activation workflow for synthetic applications. The HCl salt must be neutralized in situ to release the nucleophilic amine.

References

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